

Managing premature decomposition of Tris(dimethylamino)antimony

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Compound of Interest

Compound Name: *Tris(dimethylamino)antimony*

Cat. No.: *B3152151*

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Technical Support Center: Tris(dimethylamino)antimony

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Tris(dimethylamino)antimony**.

Troubleshooting Guides

This section provides solutions to common problems encountered during the handling and use of **Tris(dimethylamino)antimony**.

Issue 1: Suspected Premature Decomposition of the Reagent

- Question: I suspect my **Tris(dimethylamino)antimony** has decomposed. What are the visual and olfactory indicators of decomposition?
- Answer: Premature decomposition of **Tris(dimethylamino)antimony**, primarily through reaction with air and moisture, can be identified by the following signs:
 - Visual Cues: The appearance of white solid precipitates within the normally colorless to yellow liquid. This is likely due to the formation of antimony oxides. The liquid may also appear cloudy or discolored.

- Olfactory Cues: A strong, fishy, or ammonia-like odor indicates the release of dimethylamine gas, a byproduct of hydrolysis.^[1]
- Question: My reaction is failing or giving poor yields. How can I determine if **Tris(dimethylamino)antimony** decomposition is the cause?
- Answer: To diagnose if reagent decomposition is affecting your experiment, consider the following steps:
 - Check for Visual and Olfactory Signs: As mentioned above, inspect your stored reagent for any signs of decomposition.
 - Headspace Analysis (Advanced): If available, you can analyze the headspace of your storage vessel by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to detect the presence of dimethylamine or other volatile decomposition products.
 - Run a Control Reaction: If you have a fresh, unopened bottle of **Tris(dimethylamino)antimony**, run a small-scale control reaction to compare the results with the suspected batch.
- Question: What should I do if I confirm my **Tris(dimethylamino)antimony** has started to decompose?
- Answer: If decomposition is confirmed, it is highly recommended to use a fresh, unopened container of the reagent for optimal results. Attempting to use a partially decomposed reagent will lead to inaccurate stoichiometry and the introduction of impurities into your reaction. For information on the disposal of decomposed material, please refer to your institution's safety guidelines and the manufacturer's safety data sheet (SDS).

Issue 2: Procedural Difficulties in Handling and Storage

- Question: What are the essential precautions for handling **Tris(dimethylamino)antimony** to prevent decomposition?
- Answer: This compound is extremely sensitive to air and moisture.^{[2][3]} All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) using either a

glovebox or Schlenk line techniques.[4][5] Ensure all glassware is rigorously dried and purged with inert gas before use. Use only fresh, anhydrous solvents.

- Question: How should **Tris(dimethylamino)antimony** be properly stored to ensure its stability?
- Answer: For long-term stability, store **Tris(dimethylamino)antimony** in its original, tightly sealed container under an inert atmosphere.[1][6] It should be kept in a cool, dry, and well-ventilated area, away from sources of ignition, heat, and incompatible materials such as acids, alcohols, and oxidizing agents.[1][6]

Frequently Asked Questions (FAQs)

- Question: What are the primary causes of **Tris(dimethylamino)antimony** decomposition?
- Answer: The primary cause of decomposition is its high reactivity with water and moisture, leading to hydrolysis.[1][2] It is also sensitive to air and can react with oxygen. Exposure to heat and incompatible chemicals can also accelerate decomposition.
- Question: What are the hazardous decomposition products of **Tris(dimethylamino)antimony**?
- Answer: Hazardous decomposition products include nitrogen oxides, carbon monoxide, carbon dioxide, and antimony/antimony oxides.[2] Reaction with water liberates flammable dimethylamine gas.[1]
- Question: Can I purify **Tris(dimethylamino)antimony** that has partially decomposed?
- Answer: While purification of air-sensitive organometallic compounds is possible through techniques like distillation or filtration under inert conditions, it is a complex and hazardous procedure.[4][6] Given the high reactivity of **Tris(dimethylamino)antimony**, it is generally safer and more efficient to use a fresh batch of the reagent. If purification is necessary, it should only be attempted by experienced chemists with appropriate containment facilities.
- Question: What are some suitable solvents for use with **Tris(dimethylamino)antimony**?

- Answer: **Tris(dimethylamino)antimony** is typically used with anhydrous, non-protic organic solvents. Always ensure the solvent is thoroughly dried and degassed before use. Refer to specific experimental protocols for recommended solvents for your application. The use of alcohols and other protic solvents should be strictly avoided due to their reactivity with the compound.[\[1\]](#)[\[6\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **Tris(dimethylamino)antimony**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₈ N ₃ Sb	[7]
Molecular Weight	253.99 g/mol	[7]
Appearance	Colorless to yellow liquid	[3]
Boiling Point	32-34 °C @ 0.45 mmHg	
Density	1.325 g/mL at 25 °C	

Table 2: Storage and Handling Recommendations

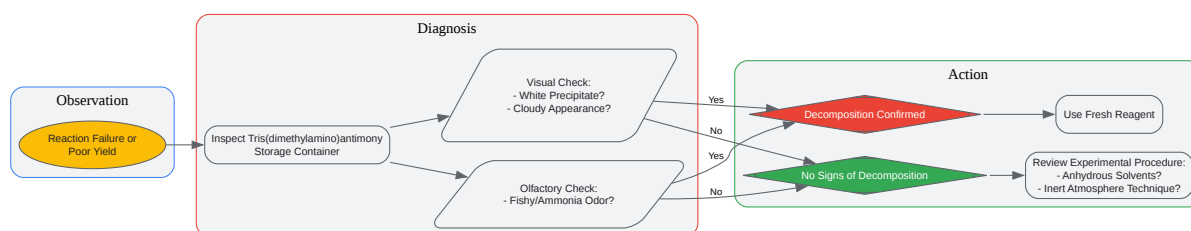
Condition	Recommendation	Reference
Atmosphere	Store and handle under an inert gas (Nitrogen or Argon)	[1] [2]
Temperature	Store in a cool, dry place	[2]
Incompatible Materials	Acids, Alcohols, Moisture, Oxidizing agents, Water	[1] [6]
Personal Protective Equipment	Wear suitable protective clothing, gloves, and eye/face protection	[2]

Experimental Protocols

Protocol 1: General Handling Procedure for **Tris(dimethylamino)antimony** using a Schlenk Line

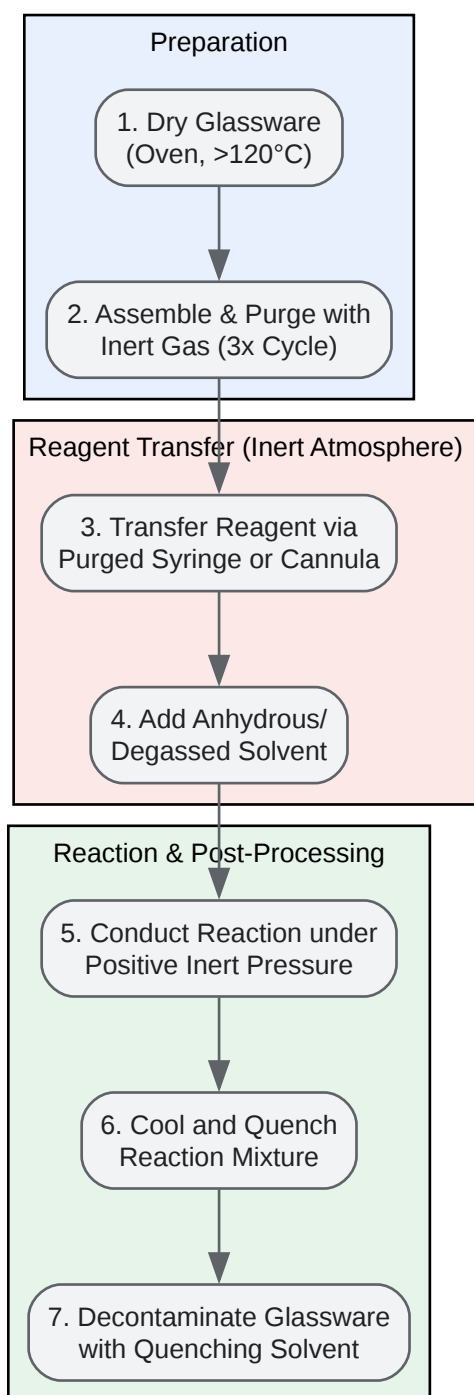
- **Glassware Preparation:** Ensure all glassware (e.g., Schlenk flask, syringes, cannulas) is thoroughly dried in an oven at >120 °C overnight and allowed to cool in a desiccator.
- **Inert Atmosphere:** Assemble the glassware and connect it to a Schlenk line. Evacuate the glassware under vacuum and backfill with a high-purity inert gas (e.g., argon or nitrogen). Repeat this cycle at least three times to ensure a completely inert atmosphere.
- **Reagent Transfer:**
 - If the **Tris(dimethylamino)antimony** container has a septum, use a gas-tight syringe that has been purged with inert gas to withdraw the desired amount of the liquid.
 - Alternatively, use a stainless steel cannula to transfer the liquid from the storage vessel to the reaction flask under a positive pressure of inert gas.
- **Solvent Addition:** Add anhydrous, degassed solvent to the reaction flask via a purged syringe or cannula.
- **Reaction:** Conduct the reaction under a continuous positive pressure of inert gas. Monitor the reaction progress as required by your specific procedure.
- **Quenching and Workup:** Upon completion, cool the reaction mixture to a safe temperature and quench any remaining reactive species according to your established protocol, always considering the reactivity of the reagents.
- **Decontamination:** All equipment that has come into contact with **Tris(dimethylamino)antimony** should be decontaminated by slowly and carefully rinsing with an appropriate solvent (e.g., isopropanol) in a fume hood to react with any residual material before washing.

Visualizations



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Caption: Troubleshooting workflow for suspected **Tris(dimethylamino)antimony** decomposition.



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Caption: Experimental workflow for handling **Tris(dimethylamino)antimony**.

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References

- 1. gelest.com [gelest.com]
- 2. The kinetics of the decomposition of amido- and superoxo-bridged binuclear complexes of cobalt - Journal of the Chemical Society A: Inorganic, Physical, Theoretical (RSC Publishing) [pubs.rsc.org]
- 3. Tris(dimethylamido)antimony(III), Sb(NMe₂)₃-SINOCOMPOUND [en.sinocompound.com]
- 4. Tips and Tricks for the Lab: Air-Sensitive Techniques (4) - ChemistryViews [chemistryviews.org]
- 5. Thieme E-Books & E-Journals [thieme-connect.de]
- 6. pubs.acs.org [pubs.acs.org]
- 7. strem.com [strem.com]
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